

DQP-997-74 toxicity and safety precautions

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Compound of Interest

Compound Name: DQP-997-74

Cat. No.: B12370085

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Important Notice: There is currently a limited amount of publicly available information regarding the specific toxicity and detailed safety precautions for the research compound **DQP-997-74**. The following information is based on available research and supplier data. It is crucial for researchers to conduct their own risk assessments and implement appropriate safety measures based on the known pharmacology of the compound and in accordance with institutional and regulatory guidelines.

Frequently Asked Questions (FAQs)

Q1: What is **DQP-997-74** and what is its mechanism of action?

DQP-997-74, also referred to as (S)-(-)-2i, is a potent and selective negative allosteric modulator (NAM) of the N-methyl-D-aspartate receptor (NMDAR), with high selectivity for subtypes containing the GluN2C and GluN2D subunits.^[1] It functions by inhibiting the activity of these specific NMDARs.^[1]

Q2: What are the potential research applications of **DQP-997-74**?

Given its selective inhibition of GluN2C/D-containing NMDARs, **DQP-997-74** is being investigated as a research tool for studying neurological disorders where these receptor subtypes are implicated, such as epilepsy.^[1]

Q3: Is there a Material Safety Data Sheet (MSDS) available for **DQP-997-74**?

A formal, comprehensive Material Safety Data Sheet (MSDS) for **DQP-997-74** is not readily available in the public domain. Researchers should handle this compound with the care required for novel chemical entities with unknown toxicological profiles.

Q4: What are the recommended storage and handling precautions for **DQP-997-74**?

Based on supplier information, the following general precautions are recommended:

- **Storage:** Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[2]
- **Handling:** Use appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Work in a well-ventilated area, preferably a chemical fume hood. Avoid inhalation of dust or fumes and prevent contact with skin and eyes.
- **Disposal:** Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Troubleshooting Guide for Experimental Use

Issue 1: Inconsistent experimental results.

- **Possible Cause:** Compound degradation.
- **Troubleshooting Step:** Ensure the compound is stored correctly and that stock solutions are not used beyond the recommended storage period.^[2] Prepare fresh working solutions for each experiment.

Issue 2: Poor solubility in aqueous solutions.

- **Possible Cause:** **DQP-997-74** may have limited solubility in aqueous buffers.
- **Troubleshooting Step:** A supplier suggests a protocol for preparing a solution for in vivo use that includes DMSO, PEG300, Tween-80, and saline.^[2] For in vitro assays, consider using a small amount of a suitable organic solvent like DMSO to dissolve the compound before diluting it in the final assay buffer. Always run a vehicle control to account for any effects of the solvent.

Quantitative Data

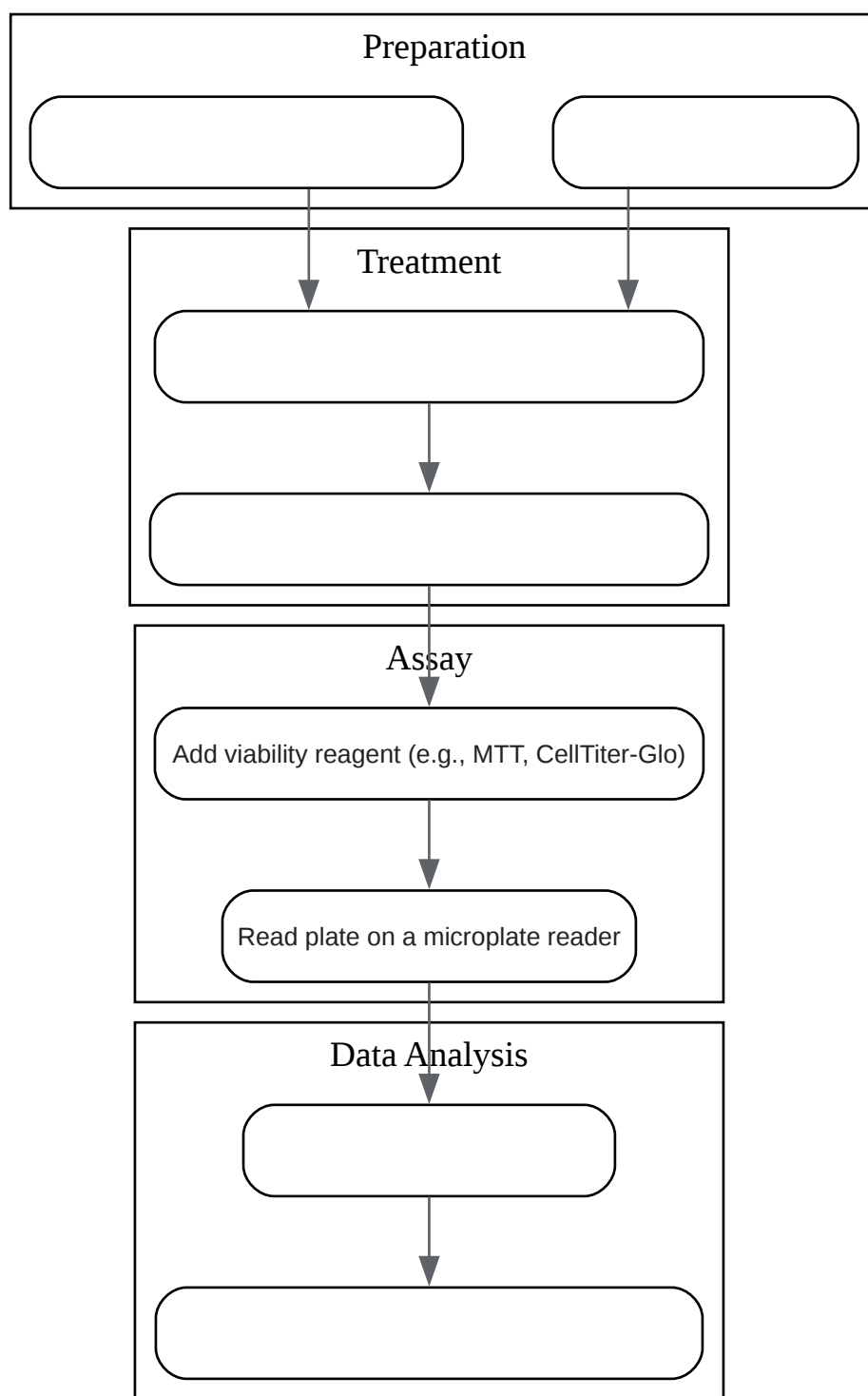
At present, there is no publicly available quantitative toxicity data for **DQP-997-74**, such as LD50 (median lethal dose) or detailed in vitro cytotoxicity data. The table below is provided as a template for researchers to populate as data becomes available.

Toxicity Metric	Value	Species/Cell Line	Reference
LD50 (Oral)	Data not available		
LD50 (Intravenous)	Data not available		
IC50 (Cytotoxicity)	Data not available		

Experimental Protocols

Detailed experimental protocols for assessing the toxicity of **DQP-997-74** are not currently published. Researchers should refer to standard toxicology protocols for guidance. An example of a general workflow for in vitro cytotoxicity testing is provided below.

General Workflow for In Vitro Cytotoxicity Assay

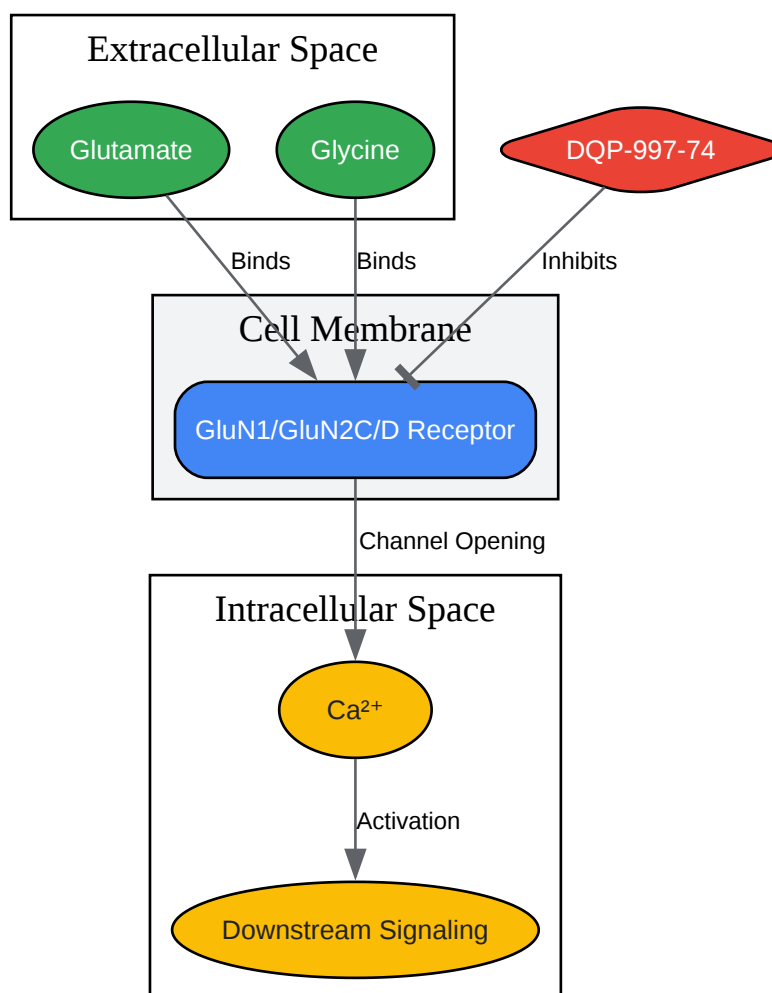


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Caption: General workflow for an in vitro cytotoxicity assay.

Signaling Pathway

The diagram below illustrates the proposed signaling pathway affected by **DQP-997-74** based on its known mechanism of action.



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Caption: **DQP-997-74**'s inhibitory action on NMDAR signaling.

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References

- 1. Development of a Dihydroquinoline-Pyrazoline GluN2C/2D-Selective Negative Allosteric Modulator of the N-Methyl-d-aspartate Receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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